

Ferrocenoyl Chloride: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: *Ferrocenoyl chloride*

Cat. No.: *B8677860*

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Abstract

Ferrocenoyl chloride, a vital reagent in synthetic chemistry, particularly for the derivatization of alcohols and phenols for analytical purposes, demands careful handling and storage to ensure its integrity and reactivity. This technical guide provides an in-depth overview of the stability profile of **ferrocenoyl chloride**, recommended storage conditions, and safe handling procedures. The information presented herein is crucial for researchers, scientists, and professionals in drug development to maintain the quality and reliability of this important chemical intermediate.

Chemical and Physical Properties

Ferrocenoyl chloride, with the chemical formula $(C_5H_5)Fe(C_5H_4COCl)$, is an organometallic compound characterized by the presence of a ferrocene moiety attached to an acyl chloride group. Its unique structure imparts specific chemical and physical properties that are critical to its application and stability.

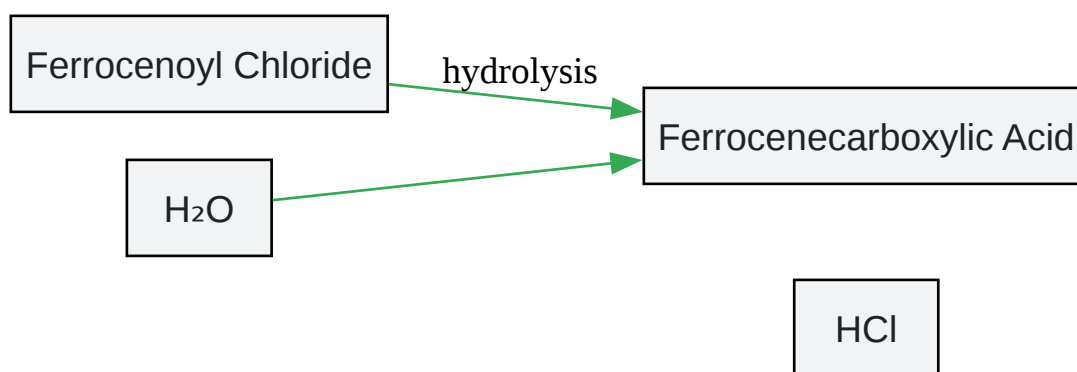
Property	Value	Source
Appearance	Red to brown crystalline solid or liquid	[1]
Molecular Formula	C ₁₁ H ₉ ClFeO	[2]
Molecular Weight	248.49 g/mol	[2]
Solubility	Soluble in common organic solvents like ether, chloroform, and carbon tetrachloride	[1]

Stability Profile

The stability of **ferrocenoyl chloride** is paramount for its effective use in synthesis and derivatization. Several factors can influence its degradation, leading to a loss of purity and reactivity.

Sensitivity to Moisture (Hydrolysis)

As an acyl chloride, **ferrocenoyl chloride** is highly susceptible to hydrolysis. In the presence of water, it readily reacts to form ferrocenecarboxylic acid and hydrochloric acid. This reaction is typically rapid and irreversible.



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Caption: Hydrolysis of **Ferrocenoyl Chloride**.

Due to this high reactivity with water, it is imperative to handle and store **ferrocenoyl chloride** under strictly anhydrous conditions.

Sensitivity to Light

Ferrocenoyl chloride is known to decompose under the influence of light.^[1] While specific photolytic degradation pathways are not extensively documented in readily available literature, it is a common characteristic of many organometallic compounds, particularly those with metal-carbon bonds, to be light-sensitive. The energy from light can promote electronic transitions that lead to bond cleavage and subsequent decomposition.

Thermal Stability

Ferrocenoyl chloride is relatively stable at room temperature.^[1] However, elevated temperatures can accelerate decomposition. For long-term storage, refrigeration is recommended to minimize thermal degradation. The parent ferrocene molecule is remarkably stable and can be heated to 400 °C without decomposition, but the acyl chloride functional group significantly alters the molecule's thermal stability.^[3]

Stability in Solvents

The stability of **ferrocenoyl chloride** in solution is highly dependent on the nature of the solvent. It will be most stable in dry, aprotic solvents. Protic solvents, even in trace amounts, can lead to solvolysis, similar to hydrolysis.

Recommended Storage Conditions

To ensure the long-term stability and purity of **ferrocenoyl chloride**, the following storage conditions are recommended:

Parameter	Recommendation	Rationale
Temperature	-20°C	To minimize thermal decomposition and maintain stability.[2]
Atmosphere	Under an inert gas (e.g., argon or nitrogen)	To prevent hydrolysis from atmospheric moisture and potential oxidation.[1]
Light	In the dark (e.g., in an amber vial or a light-proof container)	To prevent photolytic decomposition.[1]
Container	Tightly sealed, chemically resistant container (e.g., glass)	To prevent ingress of moisture and air.

Handling and Safety Precautions

Ferrocenoyl chloride is classified as a corrosive material and requires careful handling to avoid personal injury and contamination of the compound.

Personal Protective Equipment (PPE)

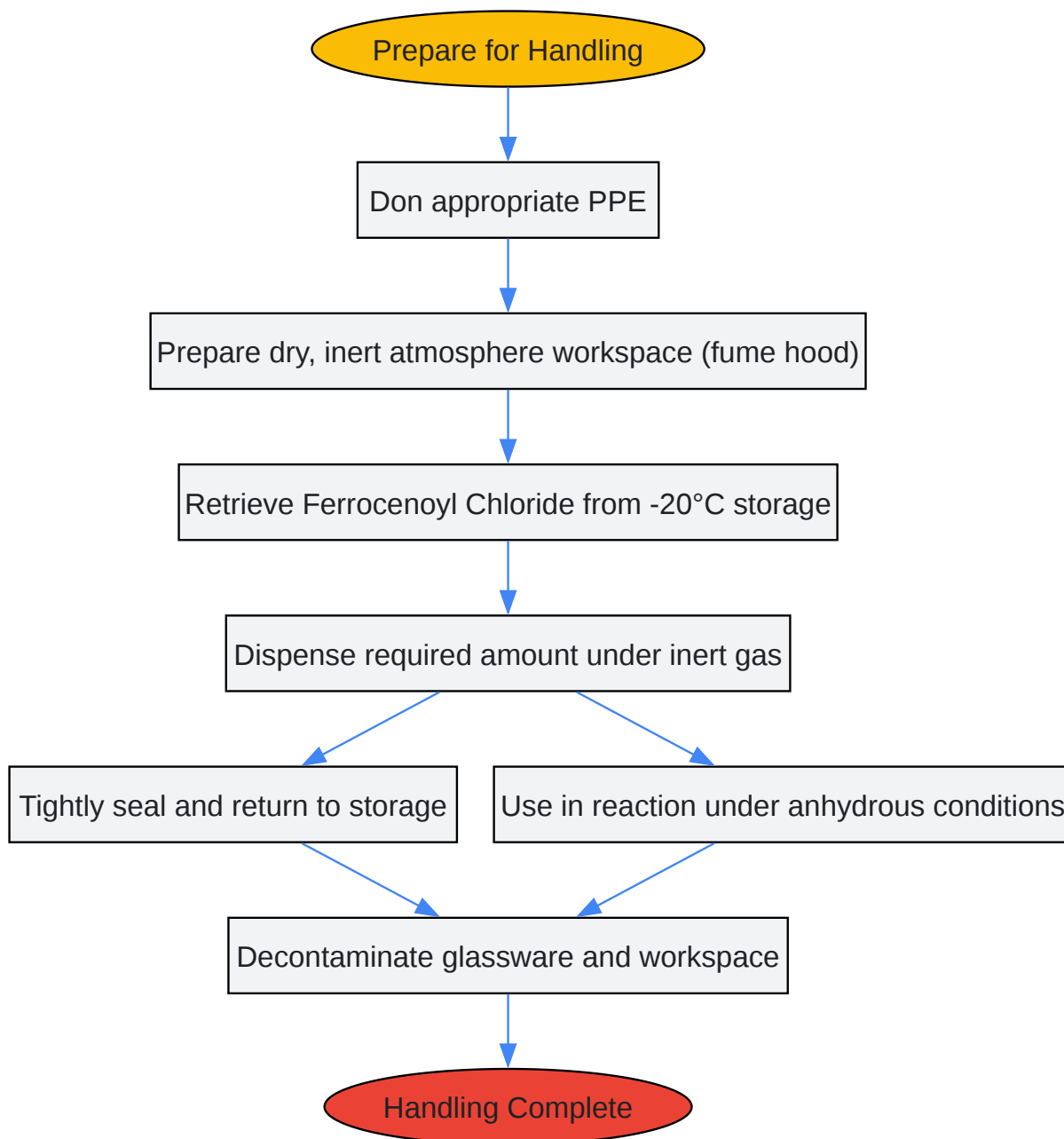
When handling **ferrocenoyl chloride**, it is essential to use appropriate personal protective equipment, including:

- Safety goggles and a face shield
- Chemically resistant gloves
- A lab coat or other protective clothing

Handling Procedures

- All manipulations should be carried out in a well-ventilated fume hood.
- Use dry glassware and syringes to prevent hydrolysis.
- Avoid inhalation of dust or vapors.

- In case of contact with skin or eyes, rinse immediately with plenty of water and seek medical advice.^[1]



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